



In-Depth Technical Guide to the Safety and Handling of Niacin-13C6

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Compound of Interest		
Compound Name:	Niacin-13C6	
Cat. No.:	B1142442	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Niacin-13C6**, a stable isotope-labeled form of niacin (Vitamin B3). While **Niacin-13C6** is chemically identical to niacin, its use in research and development as a tracer or internal standard necessitates a thorough understanding of its safety profile and proper handling procedures to ensure personnel safety and experimental integrity. The information herein is compiled from safety data sheets and scientific literature for niacin, which is directly applicable to its isotopically labeled counterpart.

Hazard Identification and Classification

Niacin-13C6 is generally considered to be of low toxicity, but it can cause irritation upon contact. The primary hazards are associated with eye and skin contact, and inhalation of dust particles.

GHS Classification:

- Eye Irritation: Category 2A
- Skin Irritation: May cause skin irritation.
- Respiratory Irritation: May cause respiratory irritation if inhaled as dust.
- Aquatic Hazard (Acute): Category 3



Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- H402: Harmful to aquatic life.

Precautionary Statements:

- P264: Wash hands and any exposed skin thoroughly after handling.
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P337+P313: If eye irritation persists: Get medical advice/attention.
- P273: Avoid release to the environment.
- P501: Dispose of contents/container to an approved waste disposal plant.

Physical and Chemical Properties

A summary of the key physical and chemical properties of niacin is provided in the table below. These properties are expected to be identical for **Niacin-13C6**.



Property	Value
Appearance	White to off-white crystalline powder/solid.
Molecular Formula	C ₆ H ₅ NO ₂ (for Niacin)
Molecular Weight	~129.1 g/mol (for Niacin-13C6)
Melting Point	236 - 239 °C (457 - 462 °F)
Solubility	Partially soluble in cold water.
Specific Gravity	1.473 (Water = 1)
рН	2.7 (saturated aqueous solution)

Toxicological Information

The primary toxicological concern with niacin is its irritant effects. Acute toxicity is low. The following table summarizes the available toxicological data for niacin.

Metric	Value	Species
Acute Oral Toxicity (LD50)	7000 mg/kg	Rat

Potential Health Effects:

- Inhalation: May cause respiratory tract irritation.
- Skin Contact: Can cause skin irritation, characterized by itching, scaling, and reddening.
- Eye Contact: Causes serious eye irritation, including redness, watering, and itching.
- Ingestion: While used as a vitamin, high doses can lead to adverse effects such as gastrointestinal upset, and in very high doses, potential liver toxicity.

Experimental Protocols and Handling Procedures

Adherence to strict experimental protocols is crucial for both safety and the validity of research outcomes.



Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **Niacin-13C6** to determine the appropriate level of PPE. The following are general recommendations:

- Eye/Face Protection: Wear chemical safety goggles or glasses with side-shields.
- Skin Protection: Wear suitable protective gloves (e.g., nitrile rubber). A lab coat or other
 protective clothing should be worn to prevent skin exposure.
- Respiratory Protection: If handling fine powders or if dust generation is likely, use a NIOSH/MSHA-approved respirator with a particulate filter.

Safe Handling and Storage

- Handling:
 - Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize dust inhalation.
 - Avoid contact with skin, eyes, and clothing.
 - Wash hands thoroughly after handling.
 - Ground all equipment containing the material to prevent static discharge.
 - Avoid dust formation.
- Storage:
 - Keep the container tightly closed in a dry, cool, and well-ventilated place.
 - Protect from direct sunlight and heat.
 - Niacin-13C6 solutions should be aliquoted and stored to avoid repeated freeze-thaw cycles. Recommended storage for stock solutions is -20°C for one month or -80°C for up to six months.



Storage Condition	Duration
-20°C	1 month
-80°C	6 months

Accidental Release Measures

- Small Spills:
 - Wear appropriate PPE.
 - Carefully sweep up or vacuum the spilled solid material, avoiding dust generation.
 - Place the collected material into a suitable, labeled container for disposal.
 - Clean the spill area with a damp cloth.
- Large Spills:
 - Evacuate the area.
 - Ensure adequate ventilation.
 - Prevent the material from entering drains or waterways.
 - Follow the cleanup procedures for small spills using appropriate respiratory protection.

First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek medical attention if irritation persists.
- Skin Contact: Wash off immediately with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, seek medical attention.
- Inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.



• Ingestion: Do not induce vomiting. Clean mouth with water and drink plenty of water afterwards. Seek immediate medical attention.

Fire-Fighting Measures

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide (CO₂), or alcoholresistant foam.
- Specific Hazards: May be combustible at high temperatures. Fine dust dispersed in air in sufficient concentrations, and in the presence of an ignition source, is a potential dust explosion hazard.
- Hazardous Combustion Products: Carbon oxides (CO, CO2) and nitrogen oxides (NOx).
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA)
 and full protective gear.

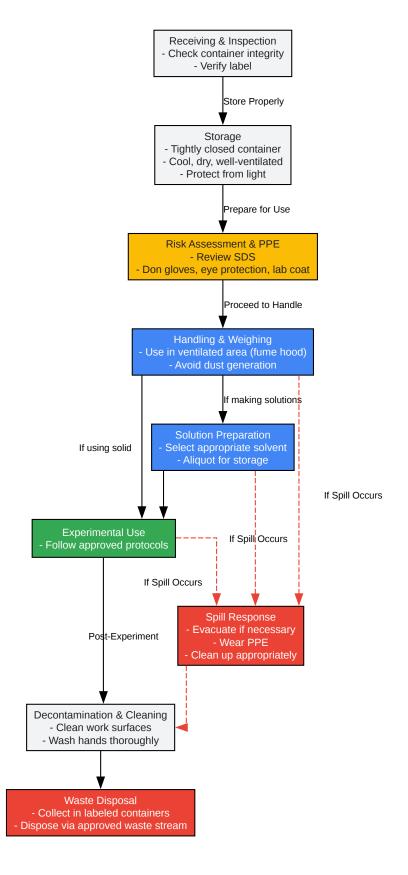
Disposal Considerations

Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the material to enter drains or sewers. Dispose of contaminated packaging as unused product.

Mandatory Visualizations Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **Niacin-13C6** in a laboratory setting.





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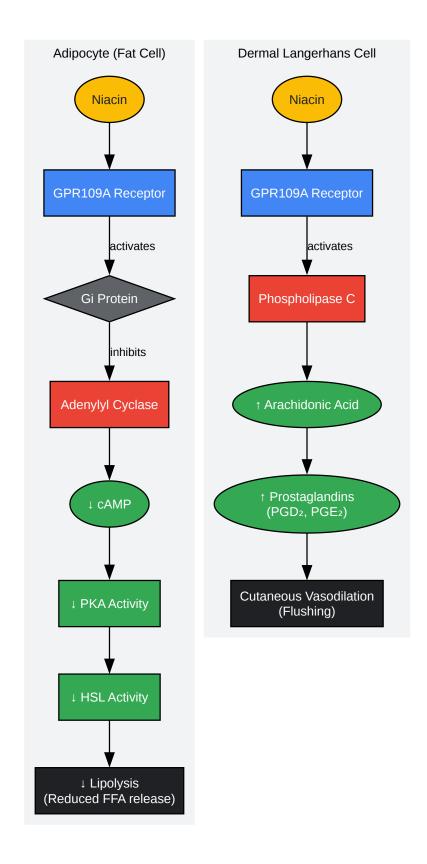
Caption: Workflow for the safe handling of Niacin-13C6.



Niacin Signaling Pathway

Niacin primarily exerts its biological effects by activating the G-protein coupled receptor GPR109A (also known as HCA₂). This activation triggers distinct downstream pathways depending on the cell type, notably leading to anti-lipolytic effects in adipocytes and cutaneous flushing via immune cells.





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